

Technical Guide: MeSA 2-O- β -D-glucoside-d4 for Research Applications

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Compound of Interest

Compound Name: MeSA 2-O- β -D-glucoside-d4

Cat. No.: B15556708

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of MeSA 2-O- β -D-glucoside-d4, a deuterated stable isotope-labeled internal standard. It is intended for use in quantitative analysis, particularly in pharmacokinetic and metabolic studies of methyl salicylate and its glycosides. This document outlines the technical specifications of the compound, a detailed experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS/MS), and a visual representation of the analytical workflow.

Introduction

MeSA 2-O- β -D-glucoside-d4 is the deuterium-labeled form of MeSA 2-O- β -D-glucoside, a naturally occurring glycoside of methyl salicylate. Deuterated standards are essential tools in analytical chemistry, offering a high degree of accuracy for the quantification of analytes in complex biological matrices. The incorporation of stable heavy isotopes results in a compound that is chemically identical to the endogenous analyte but has a different mass, allowing for its use as an internal standard to correct for matrix effects and variations in sample processing and instrument response.

Supplier Information

MedchemExpress (MCE) is a notable supplier of MeSA 2-O- β -D-glucoside-d4 and its other deuterated variants (d3 and d7).^{[1][2]} Researchers should consult the supplier's website and Certificate of Analysis for the most current product specifications.

Technical Data

The following table summarizes the typical technical specifications for MeSA 2-O- β -D-glucoside-d4. Data is compiled from supplier information and may vary by batch.

Property	Value
Synonyms	MeSAG-d4
Molecular Formula	C ₁₄ H ₁₄ D ₄ O ₈
Appearance	White to off-white solid
Purity (HPLC)	≥98%
Isotopic Enrichment	≥95% (d4)
Storage Conditions	Store at -20°C for long-term, protected from moisture and light.

Experimental Protocol: Quantification of an Analyte Using a Deuterated Internal Standard by LC-MS/MS

The following protocol is a generalized procedure for the quantification of an analyte in a biological matrix, such as plasma, using MeSA 2-O- β -D-glucoside-d4 as an internal standard. This protocol is based on established methodologies for the analysis of methyl salicylate and its metabolites.^[3]

Materials and Reagents

- MeSA 2-O- β -D-glucoside-d4 (Internal Standard, IS)
- Analyte of interest (e.g., MeSA 2-O- β -D-glucoside)

- Biological matrix (e.g., human plasma)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Microcentrifuge tubes
- HPLC or UHPLC system coupled to a triple quadrupole mass spectrometer

Preparation of Stock and Working Solutions

- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of MeSA 2-O- β -D-glucoside-d4 in methanol.
- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of the analyte in methanol.
- Working Solutions: Prepare serial dilutions of the analyte stock solution in a suitable solvent (e.g., 50:50 methanol:water) to create calibration standards at various concentrations. Prepare a working solution of the internal standard at a fixed concentration.

Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of the biological matrix (e.g., plasma) into a microcentrifuge tube.
- Add 10 μ L of the internal standard working solution to each sample, except for the blank matrix.
- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.

- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

LC-MS/MS Analysis

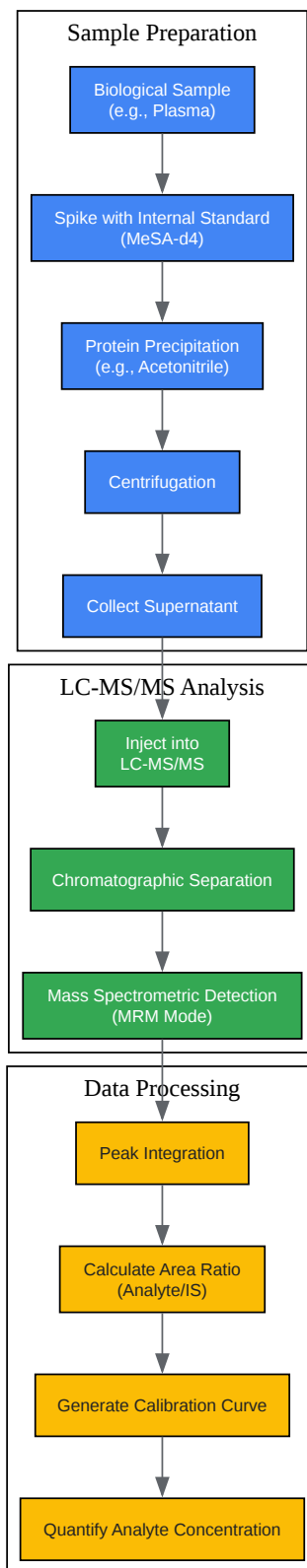
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to achieve separation of the analyte and internal standard.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative ion mode depending on the analyte.
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions: Determine the optimal precursor and product ion transitions for both the analyte and the internal standard by infusing the individual standard solutions.

Data Analysis

- Integrate the peak areas of the analyte and the internal standard for each sample.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the analyte concentration for the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

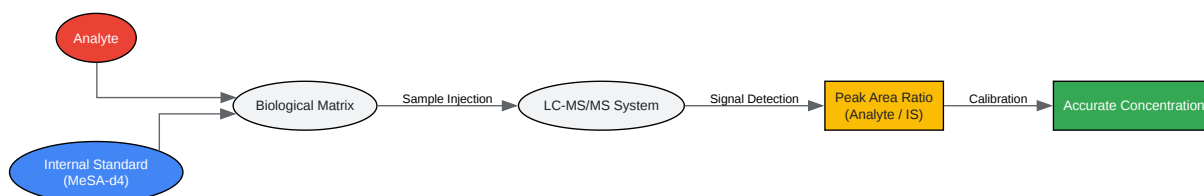
Experimental Workflow for Analyte Quantification



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Caption: Workflow for analyte quantification using a deuterated internal standard.

Logical Relationship of Internal Standard Method



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Caption: Principle of quantification using a deuterated internal standard.

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References

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